

# methenamine hippurate cost-effectiveness vs nitrofurantoin

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Methenamine Hippurate

CAS No.: 5714-73-8

Cat. No.: S603450

Get Quote

## Drug Comparison Overview

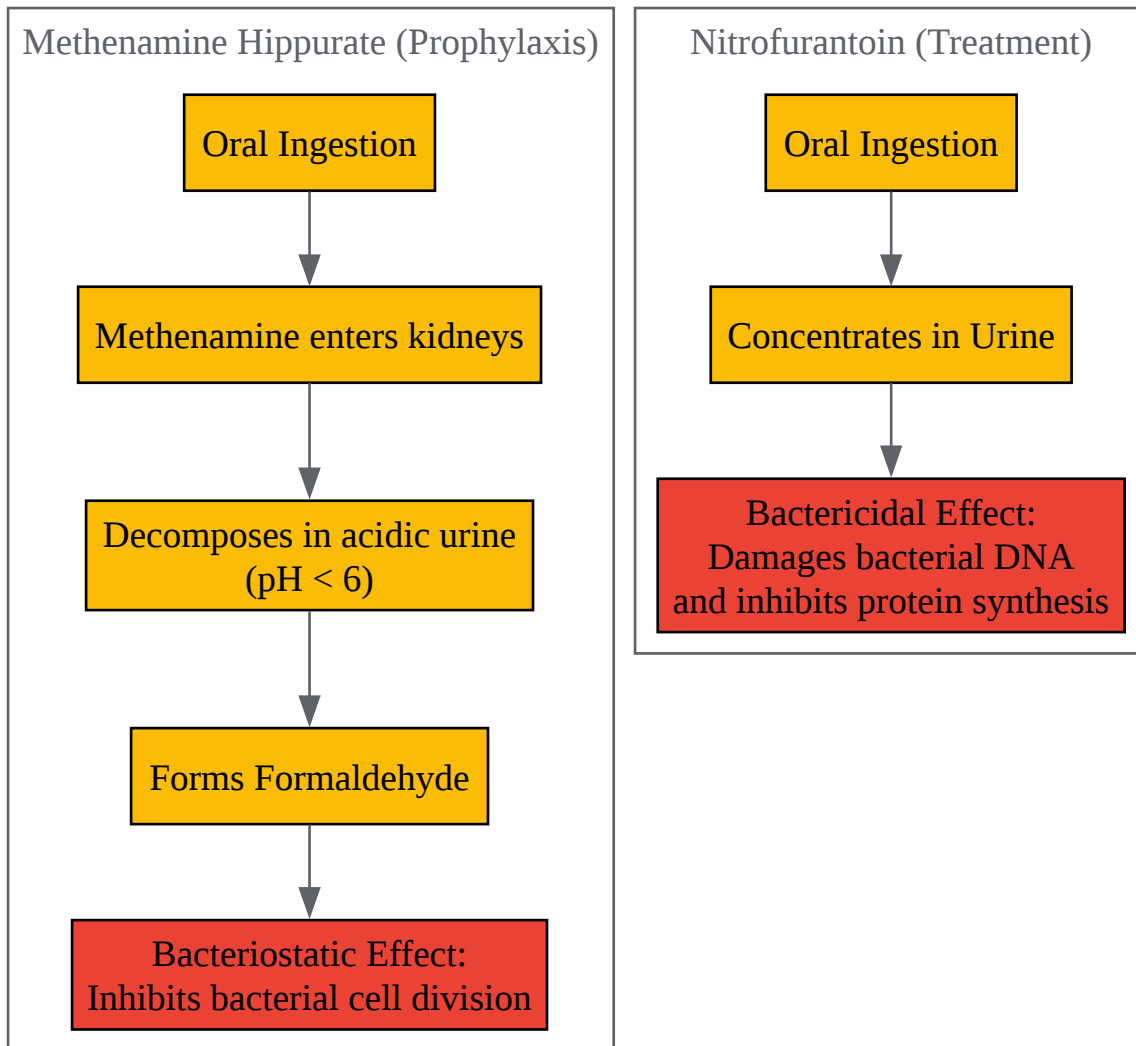
The table below summarizes the core characteristics and recent findings for **methenamine hippurate** and nitrofurantoin.

Feature	Methenamine Hippurate	Nitrofurantoin
Primary Use	Prophylaxis of recurrent UTIs [1] [2]	Treatment of acute uncomplicated UTIs; prophylaxis of recurrent UTIs [3]
Mechanism of Action	Urinary antiseptic; converts to formaldehyde in acidic urine, acting as a bacteriostatic agent [4]	Antibiotic; bactericidal concentration in urine; inhibits bacterial protein synthesis [3]
Key Efficacy Data (Prophylaxis)	Non-inferior to antibiotic prophylaxis in reducing symptomatic UTI rates in adult women [1]. In older women ( $\geq 70$ ), a 25% reduction in antibiotic-treated UTIs vs. placebo during 6-month treatment [2] [5]	Established efficacy for UTI prophylaxis [3]

Feature	Methenamine Hippurate	Nitrofurantoin
<b>Key Efficacy Data (Treatment)</b>	Not indicated for treatment of active UTIs [1]	First-line treatment for acute uncomplicated UTIs; 3-5 day courses recommended internationally [6]
<b>Cost-Effectiveness (Prophylaxis)</b>	On average, less costly and more effective than antibiotic prophylaxis over 18 months; cost-saving benefits increase when considering reduced antimicrobial resistance [7]	Data for prophylaxis cost-effectiveness vs. methenamine supports methenamine's cost-saving profile [7]
<b>User Ratings (Drugs.com)</b>	8.2/10 (106 ratings) [3]	4.5/10 (1897 ratings) [3]
<b>Safety &amp; Resistance</b>	Favorable safety profile; minimal side effects; low potential for driving antimicrobial resistance [2] [7]	Common side effects include gastrointestinal disturbances; long-term use contributes to antimicrobial resistance [1]

## Mechanisms of Action

The drugs work through fundamentally different pathways, which is a key differentiator.



[Click to download full resolution via product page](#)

## Key Clinical and Economic Evidence

The following tables summarize critical experimental data supporting the comparison.

### Clinical Trial and Meta-Analysis Findings

Study / Analysis	Design & Participants	Intervention & Comparison	Key Outcome Measures	Results & Conclusions
------------------	-----------------------	---------------------------	----------------------	-----------------------

| ALTAR Trial (UK, 2024) [7] | - **Design:** RCT, Non-inferiority

- **Population:** 205 women with rUTIs | - **Intervention:** **Methenamine hippurate** (1g twice daily)
- **Comparison:** Antibiotic prophylaxis (various, once daily)
- **Duration:** 12 months | - Rate of symptomatic UTI
- Antibiotic use
- Cost per QALY | - **Clinical:** Methenamine was **non-inferior** to antibiotics for UTI prevention.
- **Economic:** Methenamine was, on average, **less costly** and **more effective** (more QALYs). | | **Systematic Review & Meta-Analysis (2025) [1]** | - **Design:** Meta-analysis of 5 RCTs
- **Population:** 421 adult women with rUTIs | - **Intervention:** **Methenamine hippurate**
- **Comparison:** Antibiotic prophylaxis | - Symptomatic UTI recurrence
- Positive urine culture
- Adverse effects | - **No notable difference** in symptomatic UTI rates (RR 1.15, 95% CI 0.96-1.38).
- Supported methenamine as an **effective and safe prophylactic option**. | | **ImpresU Trial (2025) [2]** [5] | - **Design:** Triple-blind, placebo-controlled RCT
- **Population:** 281 women  $\geq 70$  years with rUTIs | - **Intervention:** **Methenamine hippurate** (1g twice daily)
- **Comparison:** Placebo
- **Duration:** 6-month treatment, 6-month follow-up | - Number of antibiotic treatments for UTI | - **During treatment:** 25% lower incidence of antibiotic use (IRR 0.75).
- **After discontinuation:** Higher UTI incidence, indicating a **rebound effect**. |

## Cost-Effectiveness and Guideline Context

Aspect	Methenamine Hippurate	Nitrofurantoin
<b>Health Economic Outcome</b>	In the ALTAR trial, average <b>cost-saving</b> vs. antibiotic prophylaxis. Probability of being cost-effective ranged from <b>51% to 67%</b> , increasing when benefits of reduced antibiotic resistance were factored in [7].	Serves as a cost-effective comparator in prophylaxis studies. For treatment, its cost-effectiveness is influenced by resistance rates and cure rates [8].

Aspect	Methenamine Hippurate	Nitrofurantoin
<b>Guideline Positioning</b>	Recommended as a <b>non-antibiotic prophylactic alternative</b> in light of antimicrobial resistance (AMR) concerns. Evidence base is growing and increasingly supported by recent RCTs [1] [7] [4].	A <b>first-line treatment</b> for acute uncomplicated UTIs in most international guidelines. However, recommended course lengths vary (3-7 days), with some guidance (like UK's) recommending 3-day courses despite limited direct evidence [6].
<b>Antimicrobial Resistance (AMR)</b>	Major advantage is its <b>low potential for selecting antimicrobial resistance</b> , making it a valuable stewardship tool [1] [2] [7].	Widespread use contributes to AMR. Long-term prophylactic use, while effective, is a primary driver of resistance concerns [1] [7].

## Experimental Protocols for Key Studies

For researchers designing similar trials, here are the core methodologies from the pivotal studies cited.

### ALTAR Trial (UK) - Core Protocol [7]

- **Objective:** To compare the clinical and cost-effectiveness of **methenamine hippurate** versus antibiotic prophylaxis for preventing rUTIs in women.
- **Design:** Multicenter, pragmatic, open-label, randomized, non-inferiority trial.
- **Participants:** Women  $\geq 18$  years with rUTIs requiring prophylaxis (n=205 included in the economic analysis).
- **Intervention:** **Methenamine hippurate** (1g twice daily) for 12 months.
- **Control:** **Antibiotic prophylaxis** (once-daily low-dose, specific antibiotic chosen by clinician) for 12 months.
- **Primary Economic Outcome:** Incremental cost per Quality-Adjusted Life Year (QALY) gained at 18 months, from a NHS perspective.
- **Data Collection:** Resource use via questionnaires; effectiveness via EQ-5D-5L utility measures at multiple timepoints.

### ImpresU Trial - Core Protocol [2] [5]

- **Objective:** To investigate the preventive effect of **methenamine hippurate** on rUTIs in older women.

- **Design:** Triple-blind, randomized, placebo-controlled, phase IV trial.
- **Participants:** Women  $\geq 70$  years with rUTIs recruited from primary care in Norway, Sweden, Poland, and the Netherlands (n=281).
- **Intervention: Methenamine hippurate** (1g twice daily) for 6 months.
- **Control: Placebo** (1 tablet twice daily) for 6 months.
- **Primary Outcome:** The number of antibiotic treatments for UTIs during the 6-month treatment period.
- **Follow-up:** Additional 6-month post-treatment period to monitor long-term effects and rebound.

## Research Implications

- **For Prophylaxis: Methenamine hippurate** is a **viable first-choice prophylactic** due to non-inferior efficacy, favorable cost-effectiveness, and minimal impact on antimicrobial resistance [1] [7]. A key consideration is the potential for **UTI rebound after discontinuation**, which requires careful management and patient counseling [2].
- **For Treatment:** Nitrofurantoin remains a cornerstone for **treating acute uncomplicated UTIs**. However, the evidence for 3-day courses, as recommended in some guidelines, is not robust, indicating a need for more targeted research [6].
- **Future Directions:** Research is needed in **vulnerable populations** (e.g., children, immunocompromised) and on strategies to mitigate the **rebound effect** after stopping methenamine [4].

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Effectiveness of methenamine hippurate in preventing urinary ... [bmcurol.biomedcentral.com]
2. Methenamine hippurate as prophylaxis for recurrent ... [pubmed.ncbi.nlm.nih.gov]
3. Methenamine vs Nitrofurantoin Comparison [drugs.com]
4. Methenamine hippurate for the management and prophylaxis ... [pmc.ncbi.nlm.nih.gov]
5. Methenamine hippurate as prophylaxis for recurrent ... [sciencedirect.com]

6. Nitrofurantoin: what is the evidence for current UK guidance? [pmc.ncbi.nlm.nih.gov]
7. Cost-effectiveness of methenamine hippurate compared with ... [pmc.ncbi.nlm.nih.gov]
8. Pharmacoeconomics of treating uncomplicated urinary ... [sciencedirect.com]

To cite this document: Smolecule. [methenamine hippurate cost-effectiveness vs nitrofurantoin].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b603450#methenamine-hippurate-cost-effectiveness-vs-nitrofurantoin>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)